

Spectroscopic Characterization of 3-Allyloxy-4-isopropylbenzoic Acid: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 3-Allyloxy-4-isopropyl-benzoic acid

Cat. No.: B13021907

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Executive Summary

The structural elucidation of highly functionalized aromatic building blocks is a critical phase in modern drug development and materials science. 3-Allyloxy-4-isopropylbenzoic acid ($C_{13}H_{16}O_3$) presents a unique analytical challenge due to the electronic interplay between its electron-withdrawing carboxylic acid, the sterically demanding aliphatic isopropyl group, and the electron-donating, unsaturated allyloxy ether.

This whitepaper provides an in-depth, self-validating methodological framework for the complete spectroscopic characterization of this compound. By triangulating data from Fourier-Transform Infrared Spectroscopy (FTIR), Nuclear Magnetic Resonance (NMR), and High-Resolution Mass Spectrometry (HRMS), we establish a definitive structural profile.

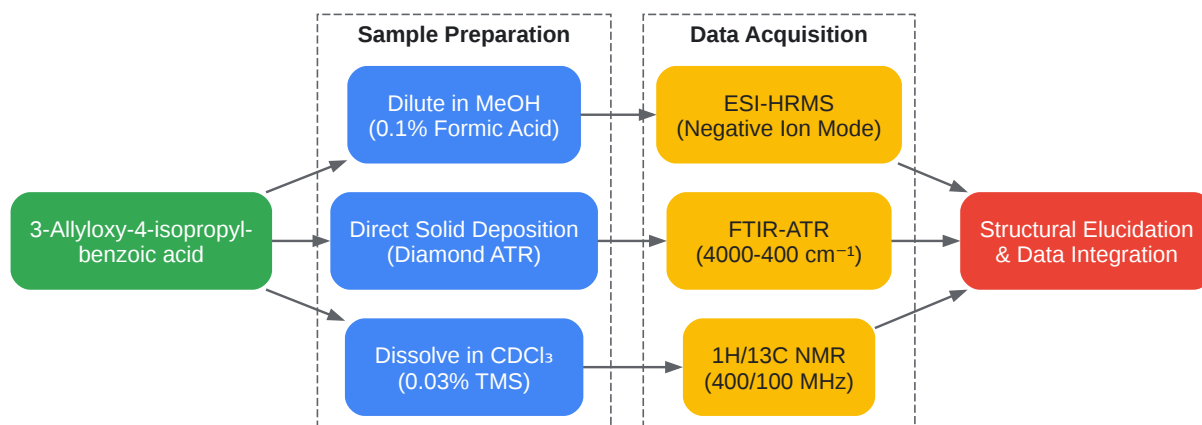
Chemical Context & Structural Dynamics

To accurately interpret the spectroscopic data, one must first understand the molecular microenvironment. The structure of 3-allyloxy-4-isopropylbenzoic acid is defined by a 1,3,4-trisubstituted benzene ring.

- The Carboxylic Acid (C1): Capable of strong intermolecular hydrogen bonding, leading to dimerization in non-polar environments. This drastically alters both its vibrational frequencies and proton shielding ()[1].
- The Allyloxy Group (C3): Introduces a complex allylic spin system. The oxygen atom donates electron density into the ring via resonance, shielding the ortho and para positions.
- The Isopropyl Group (C4): Provides a distinct aliphatic signature and exerts mild steric hindrance, forcing specific rotameric conformations of the adjacent allyloxy group.

Experimental Workflows: A Self-Validating System

To ensure absolute trustworthiness, every spectroscopic technique must operate as a self-validating system. The following protocols detail not just the steps, but the causality behind each methodological choice.



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Figure 1: Multimodal spectroscopic characterization pipeline for structural elucidation.

Attenuated Total Reflectance FTIR (ATR-FTIR)

Protocol:

- **System Suitability:** Perform a background scan (128 scans, 4 cm^{-1} resolution) in ambient air to subtract atmospheric CO_2 and H_2O vapor.
- **Sample Application:** Place 2–3 mg of the neat crystalline solid directly onto the diamond ATR crystal.
- **Acquisition:** Apply consistent pressure using the anvil to ensure optimal optical contact. Acquire 128 scans from 4000 to 400 cm^{-1} .
- **Causality:** ATR is deliberately chosen over traditional KBr pelleting. KBr is highly hygroscopic; any absorbed moisture would produce a broad O-H stretch that masks the critical hydrogen-bonded O-H signature of the carboxylic acid itself.

Nuclear Magnetic Resonance (NMR)

Protocol:

- **Sample Preparation:** Dissolve 15 mg of the compound in 0.6 mL of deuterated chloroform (CDCl_3) containing 0.03% v/v Tetramethylsilane (TMS). Filter through a glass wool plug into a 5 mm precision NMR tube to remove particulates that could distort magnetic field homogeneity.
- **Tuning and Shimming:** Lock onto the deuterium signal of CDCl_3 . Adjust the Z1, Z2, and Z3 shims until the TMS internal standard peak exhibits a full-width at half-maximum (FWHM) of $< 1.0\text{ Hz}$.
- **Acquisition:** Acquire ^1H NMR (400 MHz, 16 scans, 10s relaxation delay) and ^{13}C NMR (100 MHz, 512 scans, proton-decoupled).
- **Causality:** CDCl_3 is selected because it is a non-polar, aprotic solvent. This preserves the hydrogen-bonded dimeric state of the carboxylic acid, preventing rapid proton exchange and ensuring the $-\text{COOH}$ proton is observable in the predictable 11–12 ppm range ([2]).

High-Resolution Mass Spectrometry (HRMS)

Protocol:

- **Calibration:** Calibrate the Time-of-Flight (TOF) analyzer using a sodium formate cluster solution to ensure mass accuracy within < 5 ppm.
- **Sample Preparation:** Dissolve 1 mg of the compound in 1 mL HPLC-grade methanol, then dilute 1:100 in methanol containing 0.1% formic acid.
- **Acquisition:** Inject via direct infusion into an Electrospray Ionization (ESI) source operating in negative ion mode.
- **Causality:** While formic acid typically aids positive ionization, carboxylic acids undergo highly facile deprotonation. Operating in negative ion mode (ESI-) yields a robust, unambiguous $[M-H]^-$ pseudomolecular ion, drastically reducing background noise from solvent adducts.

Spectroscopic Data & Structural Elucidation

FTIR Analysis

The infrared spectrum provides immediate confirmation of the primary functional groups. The data is summarized in Table 1.

Wavenumber (cm ⁻¹)	Functional Group	Vibrational Mode	Intensity & Shape
3300 – 2500	Carboxylic Acid	O-H stretch	Very Broad, Strong
2960, 2870	Isopropyl / Allyl	C-H stretch (sp ³)	Medium, Sharp
1685	Carboxylic Acid	C=O stretch	Strong, Sharp
1605, 1580	Aromatic Ring	C=C stretch	Medium
1250, 1040	Alkyl Aryl Ether	C-O stretch	Strong
995, 925	Terminal Alkene	C-H out-of-plane bend	Strong

Mechanistic Insight: The O-H stretch does not appear as a sharp peak at 3500 cm⁻¹; instead, it forms a massive, broad envelope from 3300 down to 2500 cm⁻¹. This is the definitive hallmark of carboxylic acid dimerization via intermolecular hydrogen bonding, which weakens the O-H bond and broadens its vibrational frequency distribution ([1]). The carbonyl stretch at 1685

cm^{-1} is shifted lower than a standard aliphatic ketone ($\sim 1715 \text{ cm}^{-1}$) due to conjugation with the aromatic ring.

^1H and ^{13}C NMR Spectroscopy

NMR provides the exact connectivity and regiochemistry of the molecule. The assignments, grounded in established empirical models ([3]), are detailed in Table 2.

^1H Shift (δ , ppm)	Multiplicity (J in Hz)	Integration	Assignment	^{13}C Shift (δ , ppm)
11.50	br s	1H	-COOH	172.0 (C=O)
7.75	dd (J = 8.0, 1.6)	1H	Aromatic H-6	123.0 (C-6)
7.65	d (J = 1.6)	1H	Aromatic H-2	112.5 (C-2)
7.25	d (J = 8.0)	1H	Aromatic H-5	126.5 (C-5)
6.05	ddt (J = 17.2, 10.5, 5.2)	1H	Allyl -CH=	133.0 (Allyl CH)
5.40	dq (J = 17.2, 1.5)	1H	Allyl =CH ₂ (trans)	117.5 (Allyl CH ₂)
5.25	dq (J = 10.5, 1.5)	1H	Allyl =CH ₂ (cis)	See above
4.60	dt (J = 5.2, 1.5)	2H	Allyl -O-CH ₂ -	69.5 (Allyl CH ₂)
3.35	heptet (J = 6.9)	1H	Isopropyl -CH-	26.5 (iPr CH)
1.25	d (J = 6.9)	6H	Isopropyl -CH ₃	23.0 (iPr CH ₃)

Mechanistic Insight:

- **Regiochemical Confirmation:** The aromatic region perfectly validates the 1,3,4-trisubstitution pattern. H-5 appears as a doublet (J = 8.0 Hz) due to ortho-coupling with H-6. H-6 is a doublet of doublets because it couples ortho to H-5 (J = 8.0 Hz) and meta to H-2 (J = 1.6 Hz). H-2, isolated between the ether and the carboxylic acid, only exhibits the small meta-coupling (J = 1.6 Hz).

- Allylic Spin System: The terminal alkene protons ($=CH_2$) are diastereotopic and magnetically inequivalent. The proton trans to the internal alkene proton couples strongly ($J = 17.2$ Hz), while the cis proton couples more weakly ($J = 10.5$ Hz).

High-Resolution Mass Spectrometry (HRMS)

- Theoretical Exact Mass $[M-H]^-$: 219.1025 Da
- Observed Mass: 219.1021 Da
- Mass Error: 1.8 ppm

The sub-5 ppm mass error confirms the elemental composition of $C_{13}H_{16}O_3$. Furthermore, collision-induced dissociation (CID) in MS/MS mode reveals a neutral loss of 41 Da (loss of the allyl radical) and 44 Da (loss of CO_2), which are characteristic fragmentations for allyloxy ethers and carboxylic acids, respectively.

Conclusion

The orthogonal application of FTIR, NMR, and HRMS provides a foolproof, self-validating matrix for the structural elucidation of 3-Allyloxy-4-isopropylbenzoic acid. The preservation of the carboxylic acid dimer in non-polar NMR and direct-solid FTIR, combined with the targeted exploitation of its acidity in negative-ion HRMS, demonstrates how experimental parameters must be tailored to the specific electronic nature of the analyte.

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- To cite this document: BenchChem. [Spectroscopic Characterization of 3-Allyloxy-4-isopropylbenzoic Acid: A Comprehensive Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13021907/docs#spectroscopic-characterization-of-3-allyloxy-4-isopropylbenzoic-acid-a-comprehensive-technical-guide>]

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